

Application Notes and Protocols: Safe Handling of tert-Butyl Allylcarbamate

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Compound of Interest

Compound Name: *tert-Butyl allylcarbamate*

Cat. No.: *B153503*

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For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive guidance on the safe handling and use of **tert-Butyl allylcarbamate** (CAS No. 78888-18-3) in a laboratory setting. Adherence to these protocols is crucial for ensuring personal safety and maintaining the integrity of experimental work.

Chemical and Physical Properties

tert-Butyl allylcarbamate is a combustible solid that is irritating to the eyes, skin, and respiratory system.^{[1][2][3]} It is important to be aware of its physical and chemical properties to handle it safely.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₅ NO ₂	[3]
Molecular Weight	157.21 g/mol	[4]
Appearance	White to light yellow powder or lump	[5]
Melting Point	36-38 °C (lit.)	[3][4]
Density	0.938 g/mL at 25 °C (lit.)	[3][4]
Flash Point	79 °C (174.2 °F) - closed cup	[4]
Solubility	Insoluble in water. Soluble in methanol.	[3][6]
Stability	Stable under normal conditions.	[1]

Hazard Identification and Safety Precautions

tert-Butyl allylcarbamate is classified as a hazardous chemical.[1] The primary hazards are skin and eye irritation, and it may cause respiratory irritation.[2][7]

Hazard Statement	GHS Classification	Reference
H315: Causes skin irritation	Skin Corrosion/Irritation, Category 2	[1][2]
H319: Causes serious eye irritation	Serious Eye Damage/Eye Irritation, Category 2	[1][2]
H335: May cause respiratory irritation	Specific target organ toxicity (single exposure), Category 3	[1][2]
Combustible liquid	Flammable liquids	[1]

Personal Protective Equipment (PPE):

To minimize exposure, the following personal protective equipment is mandatory when handling **tert-Butyl allylcarbamate**:

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or safety glasses with side shields meeting EN166 (EU) or ANSI Z87.1 (US) standards. [2] [8]	Protects against splashes, dust, and vapors. [8]
Skin Protection	Chemical-resistant, unlined gloves such as nitrile, neoprene, or butyl rubber. A standard laboratory coat. [8]	Prevents direct skin contact. [8]
Respiratory Protection	Not typically required with adequate ventilation. If dusts or aerosols are generated, use a NIOSH-approved respirator. [2] [8]	Inhalation may cause respiratory irritation. [2] [8]

Experimental Protocols

General Handling and Storage Protocol

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)
- Keep away from heat, sparks, and open flames.[\[1\]](#)
- Incompatible with strong oxidizing agents and strong acids.[\[1\]](#)

Handling:

- Preparation: Before use, visually inspect the container for any damage.[\[2\]](#) Work in a well-ventilated area, preferably a chemical fume hood.[\[2\]](#) Ensure an eyewash station and safety shower are readily accessible.[\[2\]](#)

- Donning PPE: Wear all required personal protective equipment as specified in the table above.
- Weighing and Transfer: To prevent the generation of dust, handle the solid material carefully. Use a spatula for transfers.[\[2\]](#)
- Dissolving: When dissolving the solid, add it slowly to the solvent to avoid splashing.
- Cleanup: After handling, thoroughly clean the work area.[\[2\]](#) Wash hands with soap and water before leaving the lab.[\[2\]](#)

First Aid Measures

In case of exposure, follow these first aid measures immediately:

Exposure Route	First Aid Procedure	Reference
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Seek medical attention. [1] [2]	
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists. [1] [2]	
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention. [1] [7]	
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Seek medical attention. [1] [2]	

Spill and Disposal Protocol

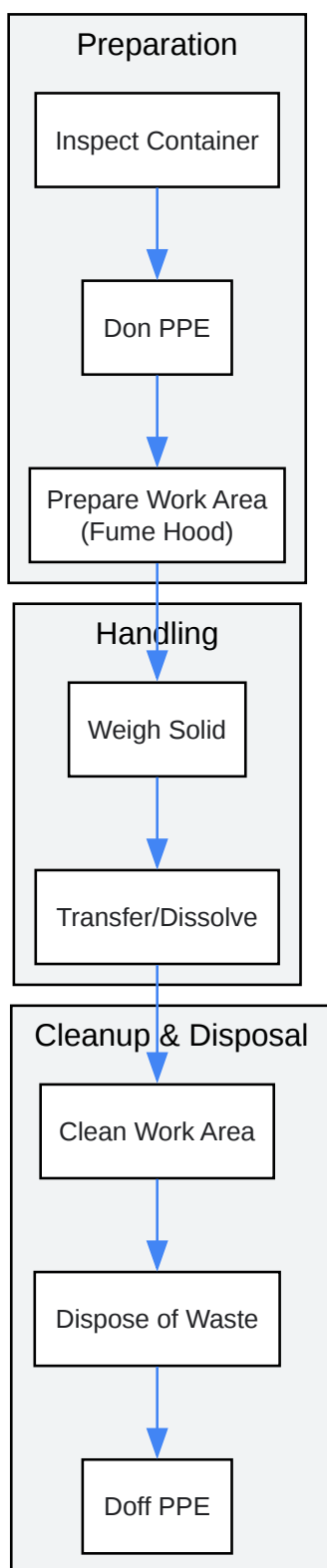
Spill Response:

- Evacuate: Evacuate the immediate area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: For solid spills, sweep up the material and place it into a suitable, closed container for disposal.^[2] Avoid creating dust.
- Decontaminate: Clean the spill area thoroughly.

Waste Disposal:

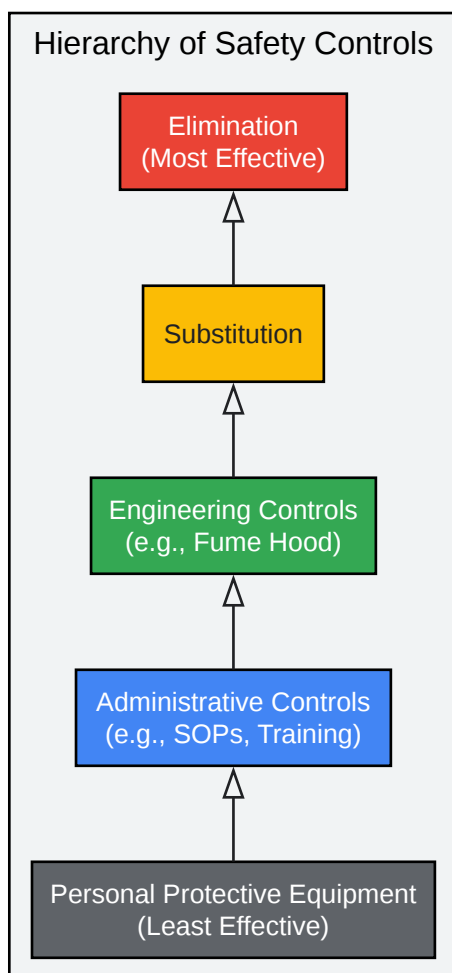
- Dispose of chemical waste in accordance with local, regional, and national hazardous waste regulations.^[1] Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.^[1]

Visualized Workflows



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Caption: Workflow for handling **tert-Butyl allylcarbamate**.



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Caption: Hierarchy of safety controls for chemical handling.

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